

In Vitro Characterization of Sch 79797: A Dual-Action Compound

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Compound of Interest

Compound Name: Sch 30497
CAS No.: 83674-78-6
Cat. No.: B1680893

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Sch 79797 has emerged as a molecule of significant scientific interest due to its dual mechanism of action, functioning as both a potent antagonist of Protease-Activated Receptor 1 (PAR1) and as a broad-spectrum antibiotic with a low propensity for resistance development. This technical guide provides a comprehensive overview of the in vitro characterization of Sch 79797, presenting key quantitative data, detailed experimental methodologies, and visual representations of its signaling pathways and mechanisms of action.

Part 1: PAR1 Antagonism

Sch 79797 was initially developed as a selective, nonpeptide antagonist of PAR1, a G-protein coupled receptor critically involved in thrombosis and cellular signaling.

The following table summarizes the key quantitative parameters defining the efficacy of Sch 79797 as a PAR1 antagonist.

Parameter	Value	Cell/System	Target/Agonist	Reference
IC50	70 nM	Platelet Membranes	[3H]haTRAP Binding	[1][2]
Ki	35 nM	Platelet Membranes	[3H]haTRAP Binding	[1][2]
IC50	3 μ M	Human Platelets	Thrombin-induced Aggregation	[1]
ED50	75 nM	NIH 3T3 cells	Growth Inhibition	
ED50	81 nM	HEK 293 cells	Growth Inhibition	
ED50	116 nM	A375 cells	Growth Inhibition	
Optimal Concentration	1 μ M	Isolated Rat Heart	Cardioprotection	

PAR1 Binding Assay:

- Objective: To determine the binding affinity of Sch 79797 to the PAR1 receptor.
- Methodology: A competitive binding assay was performed using platelet membranes. The assay measures the ability of Sch 79797 to displace the binding of a high-affinity radiolabeled thrombin receptor-activating peptide ([3H]haTRAP) to PAR1. The concentration of Sch 79797 that inhibits 50% of the specific binding of the radioligand is determined as the IC50 value. The Ki value is then calculated from the IC50 using the Cheng-Prusoff equation.

Platelet Aggregation Assay:

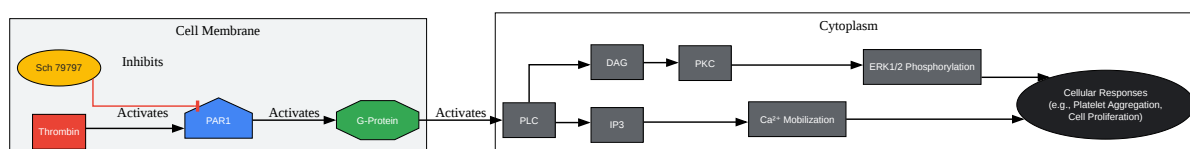
- Objective: To assess the functional antagonism of PAR1 by Sch 79797 in a physiological context.
- Methodology: Human platelets are isolated and treated with varying concentrations of Sch 79797. Platelet aggregation is then induced by the addition of thrombin or the PAR1-activating peptide haTRAP. The aggregation is monitored by light transmission aggregometry. The IC50 value represents the concentration of Sch 79797 that inhibits 50%

of the maximal aggregation response. It is noteworthy that Sch 79797 does not inhibit platelet aggregation induced by agonists for other receptors such as PAR-4, ADP, or collagen, highlighting its selectivity for PAR1.

Cell Proliferation and Apoptosis Assays:

- **Objective:** To investigate the antiproliferative and pro-apoptotic effects of Sch 79797.
- **Methodology:** Various cell lines (e.g., NIH 3T3, HEK 293, A375) are cultured in the presence of increasing concentrations of Sch 79797. Cell growth inhibition is measured, and the effective dose for 50% inhibition (ED50) is calculated. Apoptosis can be assessed by methods such as TUNEL staining or Annexin V flow cytometry. Studies have shown that these effects may be independent of PAR1 antagonism, as they are also observed in cells lacking the PAR1 receptor.

Sch 79797, as a PAR1 antagonist, blocks the downstream signaling cascades initiated by the activation of PAR1 by thrombin. This includes the inhibition of G-protein signaling and subsequent reduction in intracellular calcium mobilization. In cardiac fibroblasts, Sch 79797 has been shown to abolish thrombin-mediated ERK1/2 phosphorylation and subsequent profibrotic activities.



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Caption: PAR1 signaling pathway and the inhibitory action of Sch 79797.

Part 2: Antibacterial Activity

More recently, Sch 79797 has been identified as a potent antibiotic with a unique dual-targeting mechanism of action, effective against both Gram-positive and Gram-negative bacteria, with a remarkably low frequency of resistance.

The following table summarizes the key quantitative parameters defining the antibacterial efficacy of Sch 79797.

Parameter	Value	Organism	Assay	Reference
MIC	13.9 µg/mL	E. coli NCM3722	Growth Inhibition	
IC50	2.5 ± 0.6 µg/mL	Purified E. coli DHFR	Enzymatic Activity	
Bacteriostatic Concentration	10 µM	E. coli	Growth Inhibition	
Bactericidal Concentration	100 µM	E. coli	Bacterial Killing	

Minimum Inhibitory Concentration (MIC) Assay:

- Objective: To determine the lowest concentration of Sch 79797 that inhibits the visible growth of a bacterium.
- Methodology: Bacteria are grown in liquid media with a serial dilution of Sch 79797. The MIC is defined as the lowest concentration of the compound that results in no visible bacterial growth after a defined incubation period (e.g., 14 hours at 37°C).

Bacterial Cytological Profiling (BCP):

- Objective: To elucidate the mechanism of action by observing morphological changes in bacteria upon treatment.
- Methodology: Bacteria (e.g., E. coli) are treated with Sch 79797 and then stained with fluorescent dyes that report on nucleoid morphology (DAPI), membrane morphology (FM4-64), and membrane integrity (SYTOX Green). High-resolution imaging is used to quantify morphological and fluorescence features, providing insights into the cellular processes

affected by the compound. This technique revealed that Sch 79797 disrupts bacterial membrane integrity.

Dihydrofolate Reductase (DHFR) Inhibition Assay:

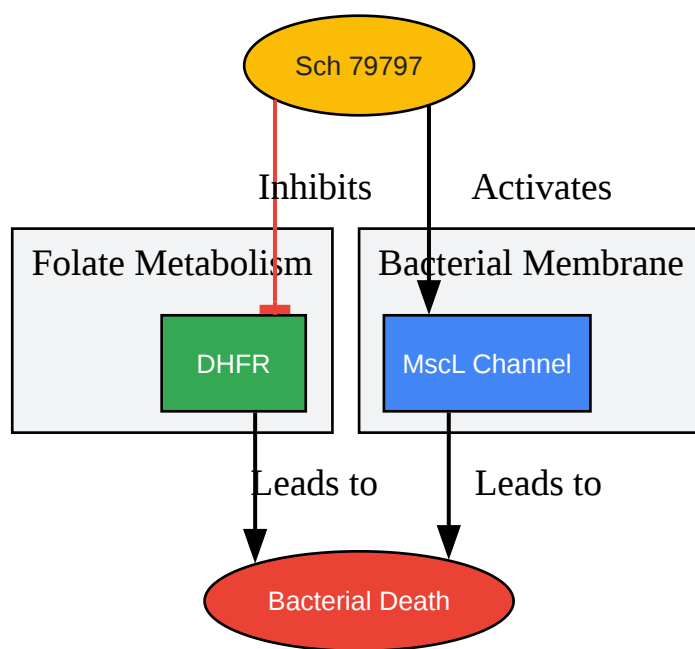
- **Objective:** To confirm the inhibition of folate metabolism as a target of Sch 79797.
- **Methodology:** The enzymatic activity of purified DHFR is measured in the presence of varying concentrations of Sch 79797. The IC₅₀ is the concentration of the compound that reduces the enzyme's activity by 50%. Metabolomic analysis of bacterial cells treated with Sch 79797 also shows an accumulation of folate pathway intermediates, consistent with DHFR inhibition.

MscL Channel Activity Assay (Patch-Clamp Electrophysiology):

- **Objective:** To investigate the direct effect of Sch 79797 on the bacterial mechanosensitive channel of large conductance (MscL).
- **Methodology:** Giant bacterial spheroplasts are generated and used for patch-clamp experiments. The activity of the MscL channel is recorded in the inside-out patch configuration. The effect of Sch 79797 is assessed by backfilling the patch pipette with a solution containing the compound and observing changes in the channel's open probability.

Sch 79797 exerts its bactericidal effects through two independent and simultaneous mechanisms:

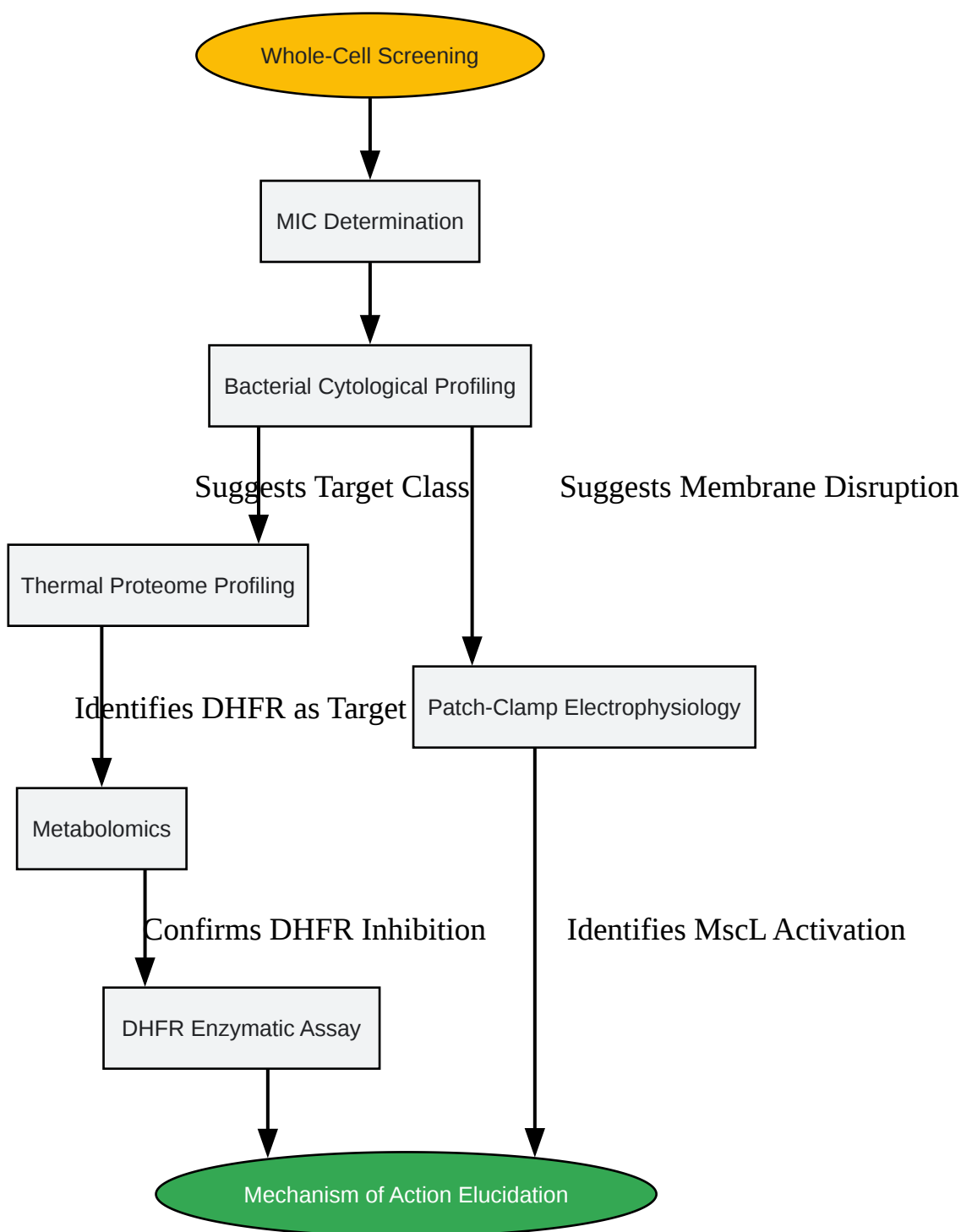
- **Inhibition of Folate Metabolism:** Sch 79797 competitively inhibits dihydrofolate reductase (DHFR), a key enzyme in the folate synthesis pathway. This disrupts the production of essential precursors for DNA, RNA, and protein synthesis.
- **Disruption of Bacterial Membrane Integrity:** Sch 79797 directly activates the bacterial mechanosensitive channel MscL, leading to membrane permeabilization and depolarization. This action is selective for bacterial membranes, contributing to its therapeutic window.



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Caption: Dual mechanism of antibacterial action of Sch 79797.

The characterization of Sch 79797's antibacterial properties involved a multi-faceted approach combining various in vitro assays.



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Caption: Experimental workflow for characterizing the antibacterial MoA of Sch 79797.

Conclusion

The in vitro characterization of Sch 79797 reveals a compound with a compelling dual-action profile. Its potent and selective antagonism of PAR1 holds therapeutic potential in cardiovascular diseases, while its unique dual-mechanism antibacterial activity presents a promising avenue for combating antibiotic resistance. The detailed data and methodologies presented in this guide offer a solid foundation for further research and development of Sch 79797 and its derivatives. The PAR1-independent effects, such as antiproliferative and pro-apoptotic activities, also warrant further investigation to fully understand the complete biological profile of this multifaceted molecule.

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References

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